

An In-depth Technical Guide on 2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol

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Compound of Interest

Compound Name: 2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol

Cat. No.: B179567

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This technical guide provides a comprehensive overview of the known chemical properties of **2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol**, aimed at researchers, scientists, and professionals in drug development. This document collates available data on its chemical characteristics, synthesis, and potential biological activities, while also highlighting areas where information is currently unavailable.

Core Chemical Properties

2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol, with the CAS number 186390-74-9, is a solid organic compound. Limited information is available regarding its physical and chemical properties. The table below summarizes the key known quantitative data.

Property	Value	Source
CAS Number	186390-74-9	N/A
Molecular Formula	C ₉ H ₁₁ NO ₄	N/A
Molecular Weight	197.19 g/mol	N/A
Melting Point	79-81 °C	N/A
Boiling Point	Not available	
Solubility	Not available	
Appearance	Solid	N/A

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol** is not readily available in the reviewed literature. However, a general method for the synthesis of 2-(2-(hydroxymethyl)phenyl)ethanol derivatives has been described, which may be adaptable for this specific compound.

General Synthesis of 2-(2-(hydroxymethyl)phenyl)ethanol Derivatives via Reduction of Isocoumarins

A potential synthetic route involves the reduction of a corresponding 3-substituted isocoumarin. [\[1\]](#)

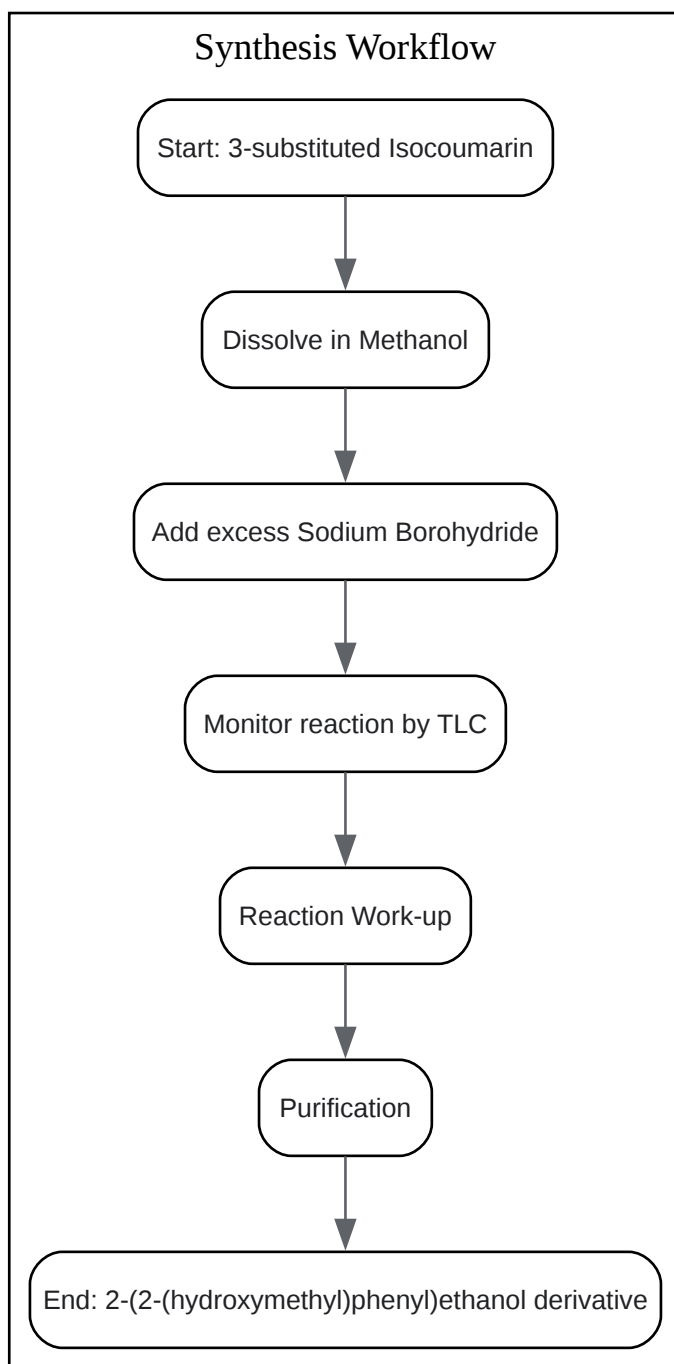
Experimental Protocol:

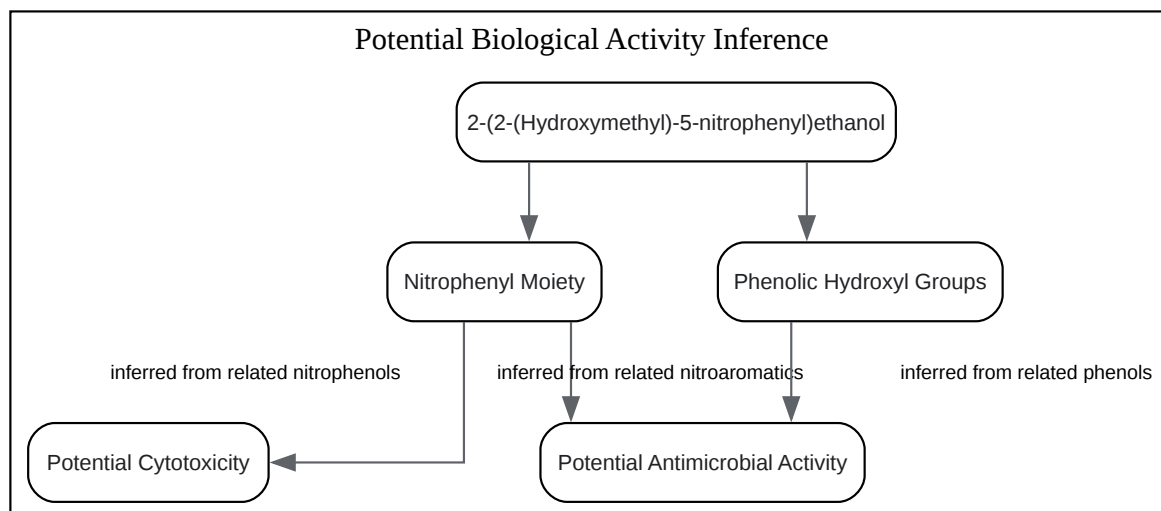
- **Reaction Setup:** A solution of the starting 3-substituted isocoumarin is prepared in methanol.
- **Reduction:** An excess of sodium borohydride is added to the methanolic solution.
- **Monitoring:** The progress of the reaction is monitored by Thin Layer Chromatography (TLC) using a mixture of petroleum ether and ethyl acetate (9:1) as the mobile phase. [\[1\]](#)

- Work-up: Upon completion, the reaction mixture is worked up to isolate the crude product.
- Purification: The crude product is purified by a suitable method, such as column chromatography, to yield the desired 2-(2-(hydroxymethyl)phenyl)ethanol derivative.

It is important to note that this is a general procedure and would require optimization for the synthesis of **2-(2-(Hydroxymethyl)-5-nitrophenyl)ethanol**, including the synthesis of the appropriate nitro-substituted isocoumarin precursor.

Below is a conceptual workflow for this synthesis.





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References

- 1. researchgate.net [researchgate.net]
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